

An In-Depth Technical Guide to 2-Ketodoxapram-d4

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Compound of Interest

Compound Name: 2-Ketodoxapram-d4

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This technical guide provides a comprehensive overview of **2-Ketodoxapram-d4**, a deuterated analog of the active metabolite of the respiratory stimulant Doxapram. This document covers its chemical properties, synthesis, and applications, with a focus on its use as an internal standard in pharmacokinetic and bioanalytical studies. Detailed experimental protocols and data are presented to support its use in a research environment.

Introduction

2-Ketodoxapram-d4 is the stable isotope-labeled form of 2-Ketodoxapram, the primary active metabolite of Doxapram. Doxapram is a central and peripheral nervous system stimulant used to treat respiratory depression. The deuteration of 2-Ketodoxapram makes it an ideal internal standard for quantitative bioanalysis using mass spectrometry. Its chemical identity to the analyte of interest ensures similar behavior during sample extraction, chromatography, and ionization, allowing for accurate and precise quantification by correcting for variability in sample preparation and instrument response.^[1]

Chemical and Physical Properties

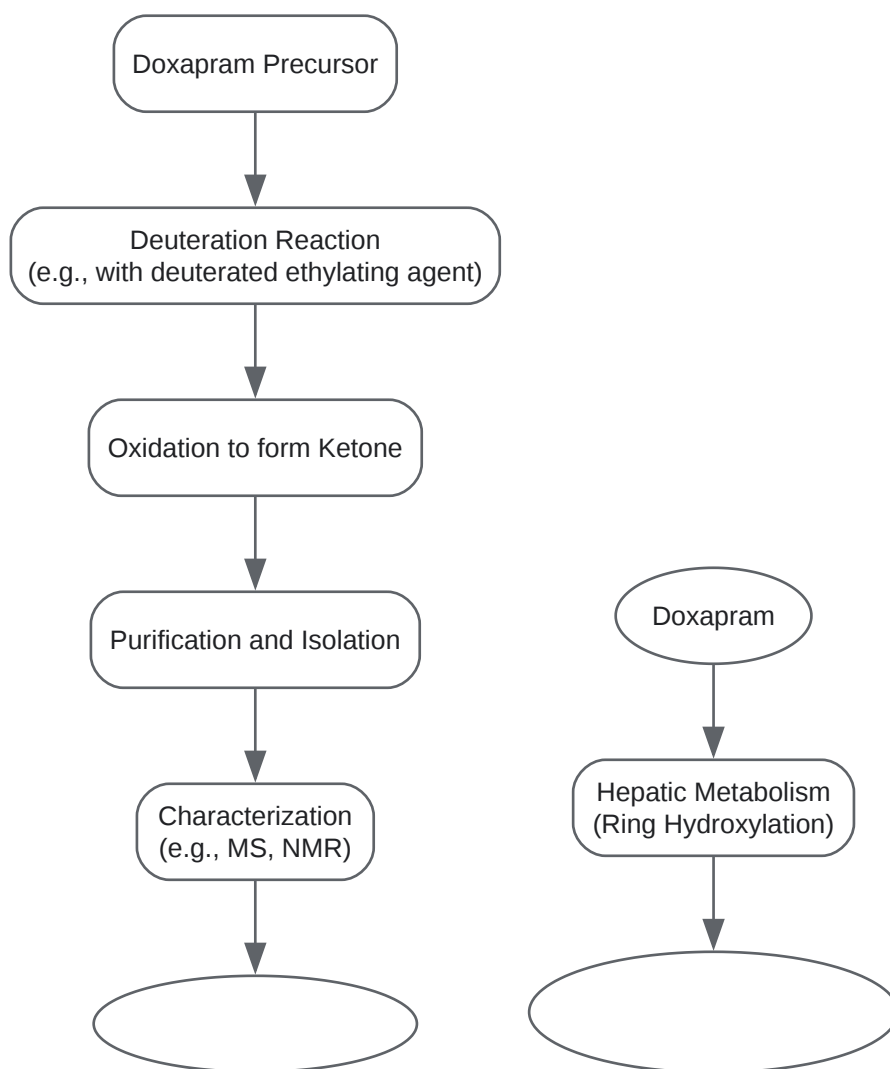
2-Ketodoxapram-d4 is a white crystalline solid soluble in organic solvents such as methanol and acetonitrile, with limited solubility in water. It is stable under normal laboratory conditions but is sensitive to light and moisture.

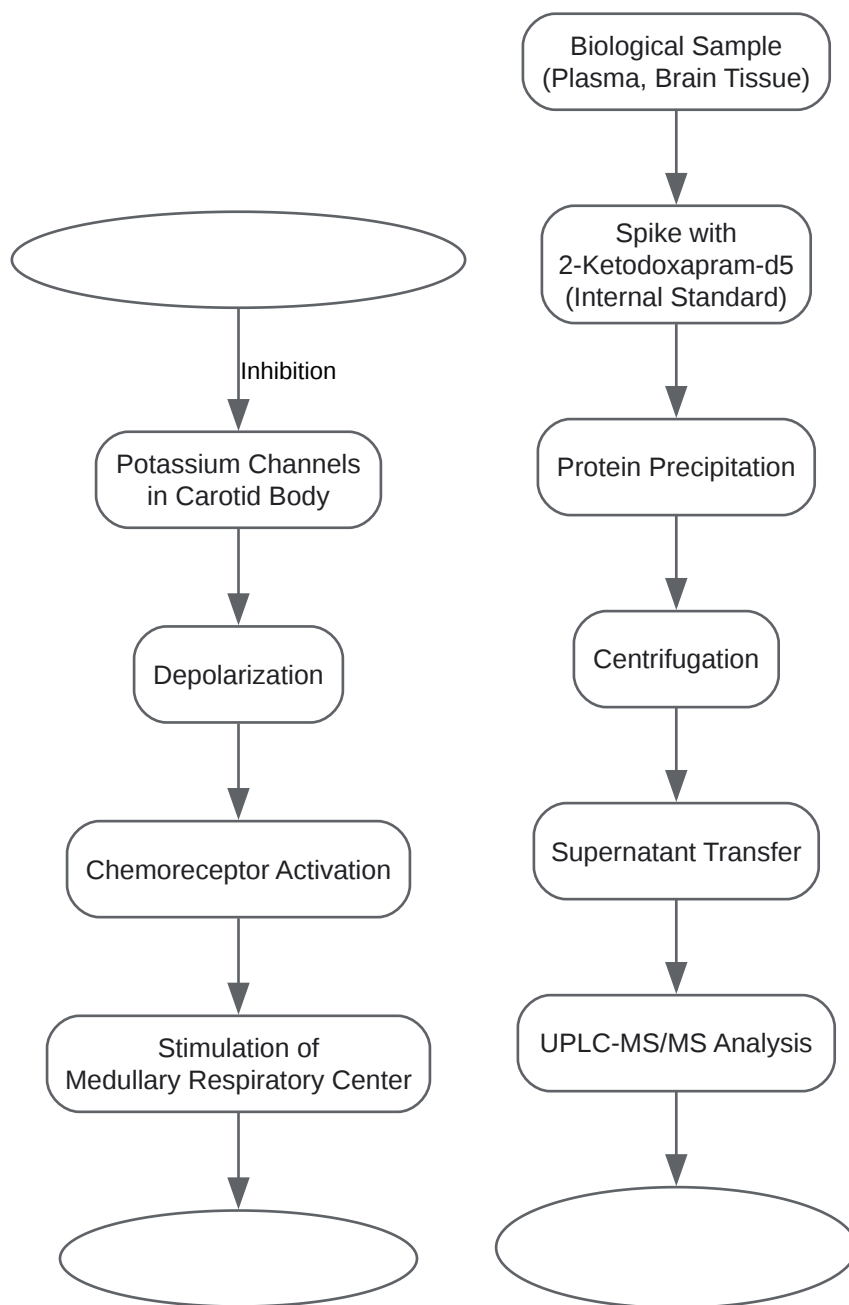
Property	Value
Molecular Formula	C ₂₄ H ₂₃ D ₅ N ₂ O ₃
Molecular Weight	397.53 g/mol
IUPAC Name	4-[2-(1-Ethyl-d5-5-oxo-4,4- diphenyl-3-pyrrolidiny)ethyl]-3- morpholinone
Parent Drug	Doxapram
Primary Application	Internal standard for analytical and pharmacokinetic research

Synthesis

While a detailed, publicly available synthesis protocol for 2-Ketodoxapram-d5 has not been identified in the scientific literature, a plausible synthetic route can be postulated. The synthesis likely involves the deuteration of the parent compound, Doxapram, or a precursor.[2] The introduction of the d5-ethyl group would likely occur at a late stage of the synthesis. The general approach involves chemical reactions using deuterated solvents or reagents to incorporate deuterium into the molecular structure.[3]

A conceptual workflow for the synthesis is outlined below:





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References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
- [3. Buy 2-Ketodoxapram-d4 \(EVT-12503676\) \[evitachem.com\]](#)
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